

A Comparative Analysis of p-Decylaminophenol and Other Alkylphenols in Research

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Compound of Interest

Compound Name: *p-Decylaminophenol*

Cat. No.: B609882

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the biological activities of **p-Decylaminophenol** and other structurally related p-alkylphenols. The information presented is curated from experimental data to assist researchers in evaluating these compounds for various applications, from toxicology studies to potential therapeutic development.

At a Glance: Comparative Biological Activities

The following tables summarize key quantitative data on the cytotoxic, antioxidant, and endocrine-disrupting activities of **p-Decylaminophenol** and a selection of other p-alkylphenols with varying alkyl chain lengths.

Table 1: Comparative Cytotoxicity (IC₅₀ Values in µM)

This table outlines the half-maximal inhibitory concentration (IC₅₀) of various alkylphenols required to inhibit the growth of human promyelocytic leukemia (HL-60) cells. Lower IC₅₀ values indicate higher cytotoxic potency.

Compound	Alkyl Chain Length	IC ₅₀ on HL-60 Cells (μM)	Reference
p-Decylaminophenol	C10	15.0	[1]
p-Dodecylaminophenol	C12	7.5	[1]

Data for other p-alkylphenols on HL-60 cells were not available in the reviewed literature.

Table 2: Comparative Antioxidant Activity

This table compares the antioxidant properties of various p-alkylaminophenols through their ability to scavenge superoxide radicals and inhibit lipid peroxidation.

| Compound | Alkyl Chain Length | Superoxide Scavenging Activity (Relative to p-Methylaminophenol) | Lipid Peroxidation Inhibition (Relative Potency) | Reference | | :--- | :--- | :--- | :--- | | [1] | | p-Methylaminophenol | C1 | Most Potent | - | [1] | | p-Octylaminophenol | C8 | Less Potent than C1 | - | [1] | | **p-Decylaminophenol** | C10 | Less Potent than C8 | Potent | [1] | | p-Dodecylaminophenol | C12 | Least Potent | Most Potent | [1] |

A study on other p-alkylaminophenols indicated that the elongation of the alkyl chain in p-alkylaminophenols may increase antioxidative activity, with p-octylaminophenol being a potent lipid peroxidation inhibitor.[2]

Table 3: Comparative Estrogenic Activity

The estrogenic activity of alkylphenols is a key area of research due to their classification as endocrine-disrupting chemicals. The potency of this activity is often related to the length and structure of the alkyl chain. Generally, the estrogenic activity of p-alkylphenols increases with the size of the alkyl substituent.[3] While specific EC₅₀ values for **p-decylaminophenol** were not found, the trend suggests its activity would be significant.

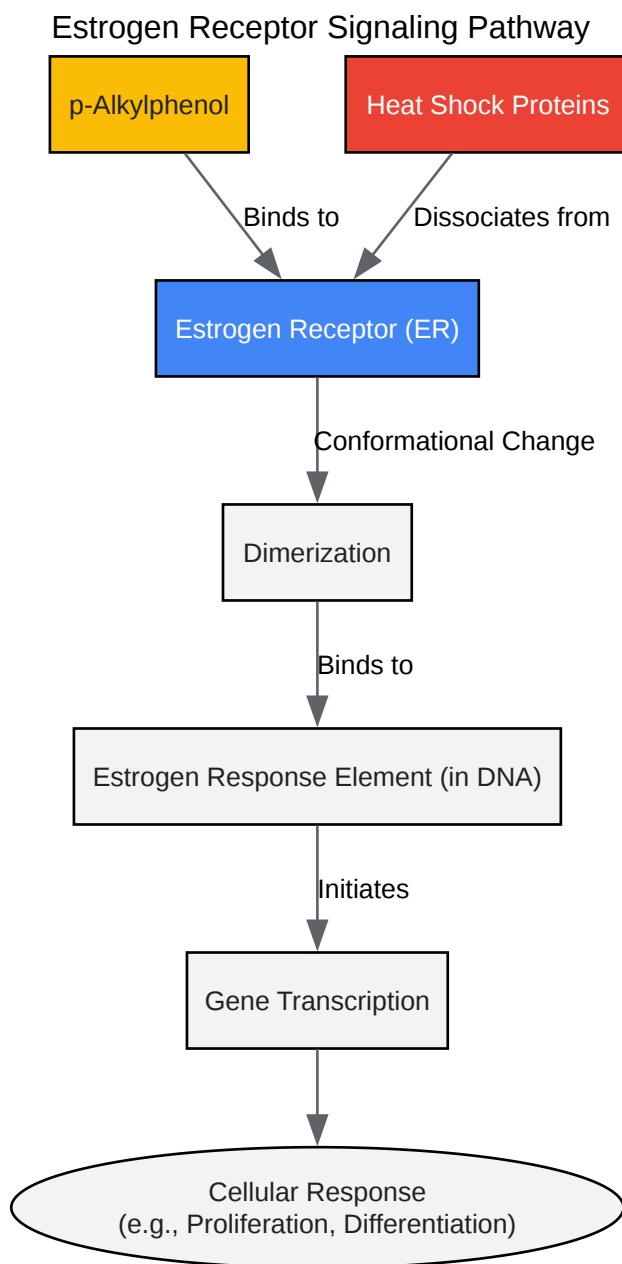
Compound	Alkyl Chain Length	Relative Estrogenic Potency	Reference
p-Ethylphenol	C2	Low	[4] [5]
p-Propylphenol	C3	Low	[4] [5]
p-Octylphenol	C8	High	[4] [5]
p-Nonylphenol	C9	High	[4] [5]

Key Signaling Pathways and Mechanisms of Action

Alkylphenols exert their biological effects through various molecular pathways. Their structural similarity to estradiol allows them to interact with estrogen receptors, leading to downstream signaling cascades. The MAPK/ERK pathway is another key signaling route affected by these compounds.

Estrogen Receptor Signaling

Alkylphenols can act as agonists for estrogen receptors (ER α and ER β), initiating both genomic and non-genomic signaling pathways. This interaction can lead to altered gene expression and cellular responses.



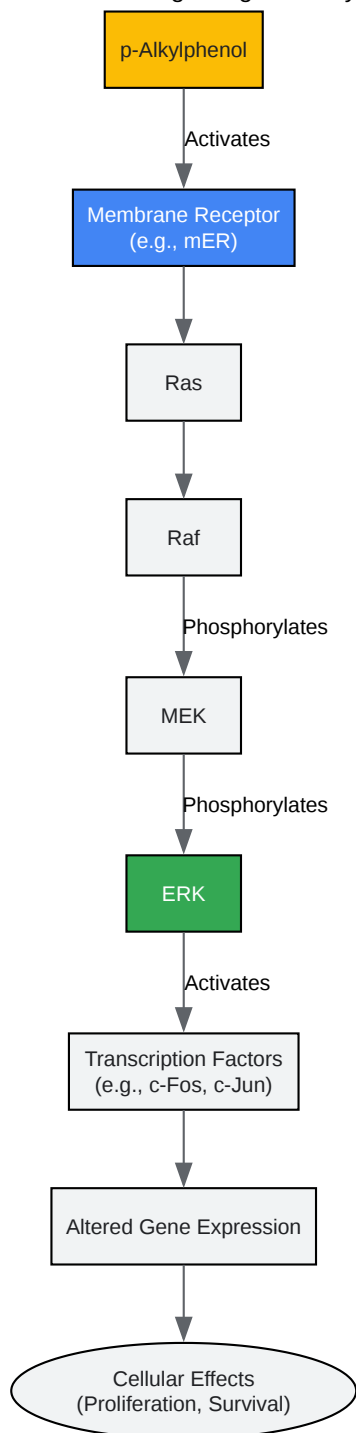
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Estrogen Receptor Signaling Pathway

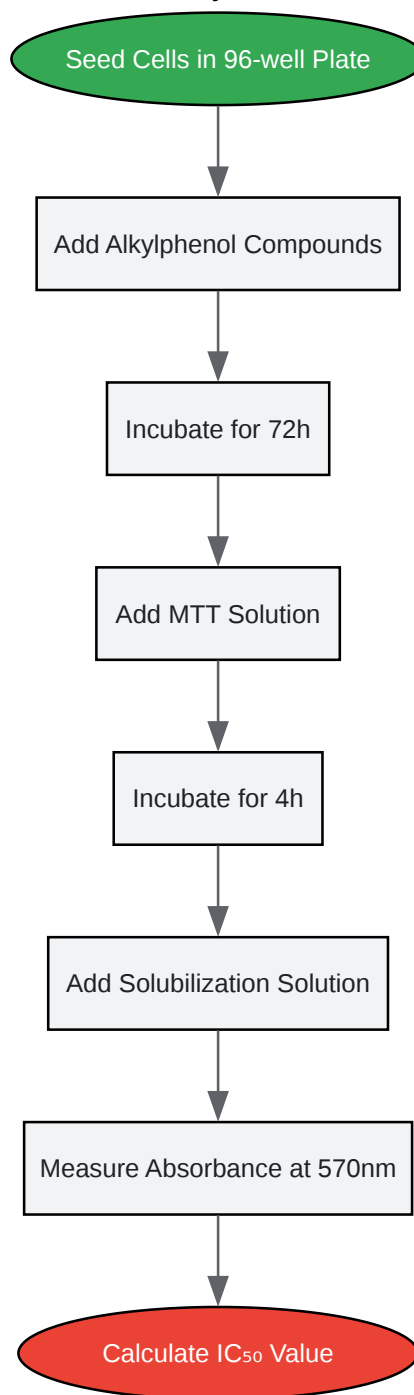
MAPK/ERK Signaling Pathway

The mitogen-activated protein kinase (MAPK) cascade, particularly the extracellular signal-regulated kinase (ERK) pathway, is involved in regulating cellular processes like proliferation, differentiation, and survival. Some alkylphenols have been shown to activate this pathway.

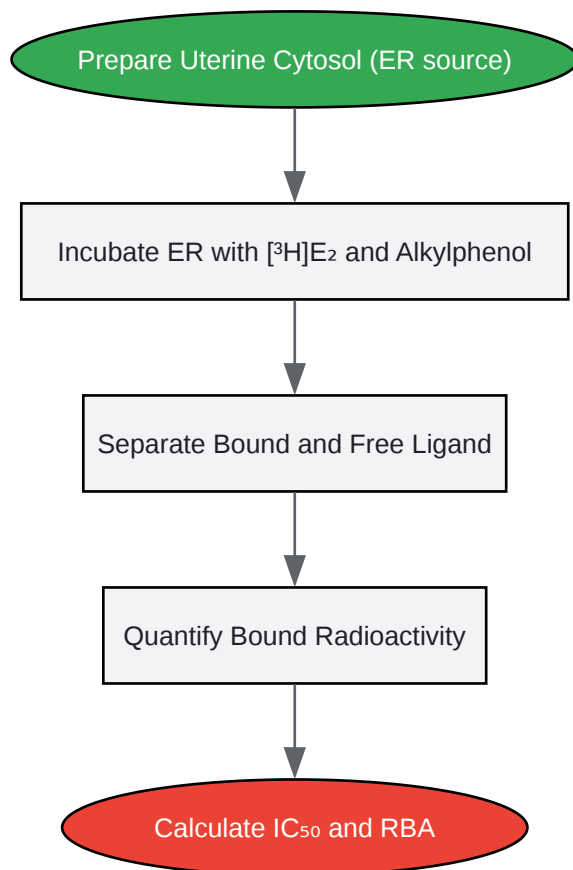
MAPK/ERK Signaling Pathway



MTT Assay Workflow



ER Competitive Binding Assay Workflow



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